

synthesis of lactose octaacetate using acetic anhydride and sodium acetate

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Compound of Interest

Compound Name: Lactose octaacetate

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Application Notes and Protocols for the Synthesis of Lactose Octaacetate

For Researchers, Scientists, and Drug Development Professionals

Introduction

Lactose octaacetate is the fully acetylated derivative of lactose, where all eight hydroxyl groups are esterified. This modification significantly alters the physicochemical properties of the parent disaccharide, rendering it a versatile intermediate in various chemical and pharmaceutical applications. Its increased stability and solubility in organic solvents make it a valuable precursor for the synthesis of more complex carbohydrate-based molecules and a potential excipient in drug formulations.[1] This document provides detailed protocols for the synthesis of lactose octaacetate using acetic anhydride with sodium acetate as a catalyst, employing both conventional heating and microwave-assisted methods.

Quantitative Data Summary

The following table summarizes the key quantitative data associated with the synthesis of **lactose octaacetate** under different conditions.



Parameter	Conventional Method	Microwave- Assisted Method (15-20 min)	Reference
Yield	~85%	~91%	[2][3]
Melting Point	90.5 – 91.5 °C	89.9 – 91.1 °C	[2]
Reaction Time	2 hours	15 - 20 minutes	[2][3]

Experimental Protocols Materials and Reagents

- D-(+)-Lactose monohydrate
- · Acetic anhydride
- Anhydrous sodium acetate
- 95% (v/v) Ethanol
- · Distilled water
- Ice

Protocol 1: Conventional Synthesis via Thermal Heating

This protocol describes the synthesis of **lactose octaacetate** using conventional heating.

Procedure:

- In a round-bottom flask equipped with a reflux condenser and a magnetic stirrer, combine 0.1 mole of anhydrous D-lactose, 0.8 mole of acetic anhydride, and 0.36 g of anhydrous sodium acetate.[3]
- Heat the mixture to 100°C with continuous stirring for 2 hours.[3]
- After the reaction is complete, allow the mixture to cool to room temperature.



- Slowly and carefully pour the reaction mixture into a beaker containing a large volume of icecold water to precipitate the crude lactose octaacetate.
- Stir the suspension vigorously to ensure complete precipitation and to hydrolyze any unreacted acetic anhydride.
- Collect the white solid precipitate by vacuum filtration and wash it thoroughly with cold distilled water until the filtrate is neutral.
- Purify the crude product by recrystallization from 95% ethanol.
- Dry the purified **lactose octaacetate** in a vacuum oven to a constant weight. The expected yield is approximately 85%.[3]

Protocol 2: Microwave-Assisted Synthesis

This protocol outlines a more rapid, "green" synthesis of **lactose octaacetate** using microwave irradiation.[2][4]

Procedure:

- In a microwave-safe round-bottom flask, mix 10.0 g (0.029 mol) of D-(+)-lactose monohydrate, 30 cm³ (0.27 mol) of acetic anhydride, and 3.0 g (0.036 mol) of anhydrous sodium acetate.[2][4][5]
- Place the flask in a microwave reactor and irradiate at 700 W for 15-20 minutes.[2] The reaction time can be optimized for different microwave systems.
- After irradiation, carefully remove the flask from the microwave and let it cool.
- Pour the resulting sample into 200 cm³ of distilled water with ice cubes. [2][5]
- Stir the mixture and leave it at 4°C for 12 hours to allow for complete precipitation of the lactose octaacetate as a white solid.[2][5]
- Filter the precipitate under vacuum and wash it extensively with distilled water. [2][5]



- Further purify the product by recrystallizing from 95% ethanol, followed by a wash with distilled water.[2][5]
- Dry the final product in a vacuum oven to a constant weight. This method can achieve yields
 of up to 91%.[2]

Visualizations

Experimental Workflow for Lactose Octaacetate Synthesis

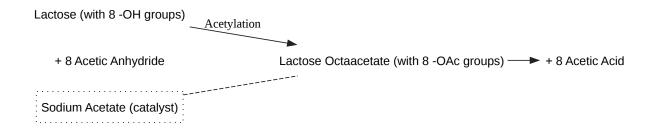


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Caption: Experimental workflow for the synthesis of lactose octaacetate.

Reaction Scheme





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Caption: General reaction scheme for the acetylation of lactose.

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